

commercial suppliers of high purity 2-Amino-5-iodobenzoic acid

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Compound of Interest

Compound Name: 2-Amino-5-iodobenzoic acid

Cat. No.: B145736

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An In-depth Technical Guide to High-Purity **2-Amino-5-iodobenzoic Acid** for Researchers and Drug Development Professionals

This guide provides essential technical information for researchers, scientists, and drug development professionals interested in sourcing and utilizing high-purity **2-Amino-5-iodobenzoic acid** (CAS No. 5326-47-6). This compound is a critical intermediate in various fields, including pharmaceutical synthesis, biochemical research, and materials science.

Overview of 2-Amino-5-iodobenzoic Acid

2-Amino-5-iodobenzoic acid, also known as 5-iodoanthranilic acid, is an aromatic amino acid derivative.^[1] Its molecular structure, featuring an iodine substituent, makes it a versatile building block in organic synthesis.^[1] The presence of amino and iodine functional groups allows for targeted substitution and coupling reactions, facilitating the construction of complex molecular architectures.^{[1][2]}

This compound is a key intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic drugs.^[1] It is also employed in biochemical studies related to enzyme inhibition and protein interactions.^[1] Furthermore, its structure is suitable for developing radiolabeled compounds for diagnostic imaging.^[1]

Commercial Suppliers and Specifications

A variety of chemical suppliers offer **2-Amino-5-iodobenzoic acid**. The purity and specifications can vary, so it is crucial to select a supplier that meets the requirements of your specific application. Below is a summary of offerings from several commercial suppliers.

Supplier	Purity	Appearance	Melting Point (°C)	Storage Conditions
Sigma-Aldrich	97% ^[3]	Yellow to brown powder, crystals, or chunks ^[3]	219-221 (dec.) ^[3]	Room Temperature
Chem-Impex	≥ 98% (Titration) ^[1]	Light yellow to grey powder ^[1]	217-223 ^[1]	0-8 °C ^[1]
Tokyo Chemical Industry (TCI)	>98.0% (T)	White to Brown powder to crystal	219-221 ^[4]	Room Temperature
ChemScene	≥95% ^[5]	Not Specified	Not Specified	4°C, protect from light ^[5]
Muby Chemicals	Not Specified	Yellow powder ^[4]	219-221 ^[4]	Store in the dark ^[4]
Hebei Dangtong Biological Tech.	>99% ^[6]	Light yellow ^[6]	Not Specified	-15°C ^[6]

Experimental Protocols: Synthesis

A common and efficient method for producing **2-Amino-5-iodobenzoic acid** is through the direct iodination of 2-aminobenzoic acid. This method, as described in patent literature, avoids the need for complex purification steps and offers a high yield of a high-quality product.^[7]^[8]

Example Synthesis Protocol: Iodination of 2-Aminobenzoic Acid

This protocol is adapted from methods described in patent literature^[8].

Materials:

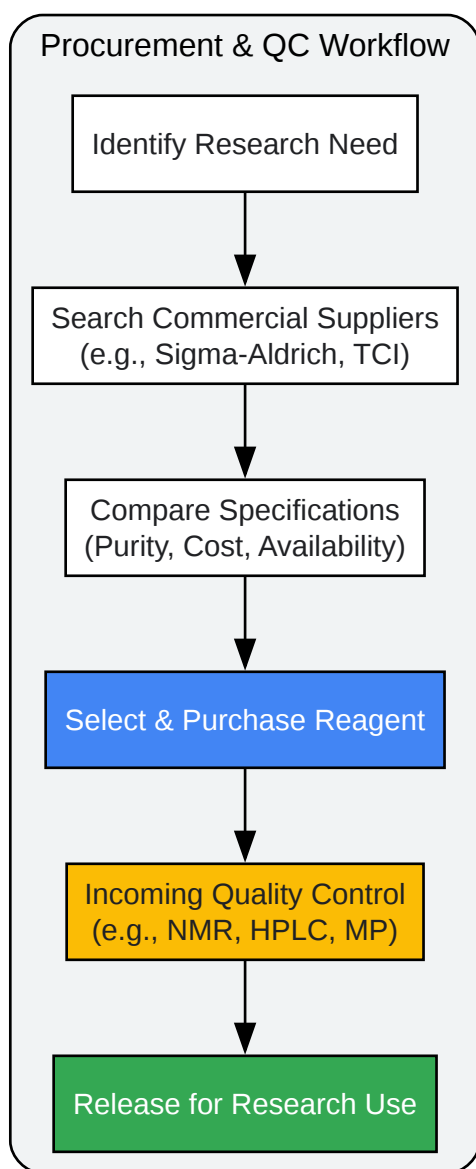
- 2-Aminobenzoic acid
- Acetic acid
- Molecular iodine (I₂)
- 30% (w/w) Hydrogen peroxide (H₂O₂) solution
- Water

Procedure:

- In a suitable reaction vessel, create a mixture of 2-aminobenzoic acid (36.4 mmol), acetic acid (100 mL), and molecular iodine (18.2 mmol).
- To this mixture, add 30% w/w aqueous hydrogen peroxide (72.8 mmol) dropwise.
- Warm the reaction mixture to 50°C and stir for 1 hour.
- After the reaction is complete, pour the resulting solution into 400 mL of water. This will cause the product to precipitate.
- Collect the precipitated crystals by filtration.
- (Optional) For further purification, the obtained crystals can be recrystallized from acetic acid or methanol.^[7]

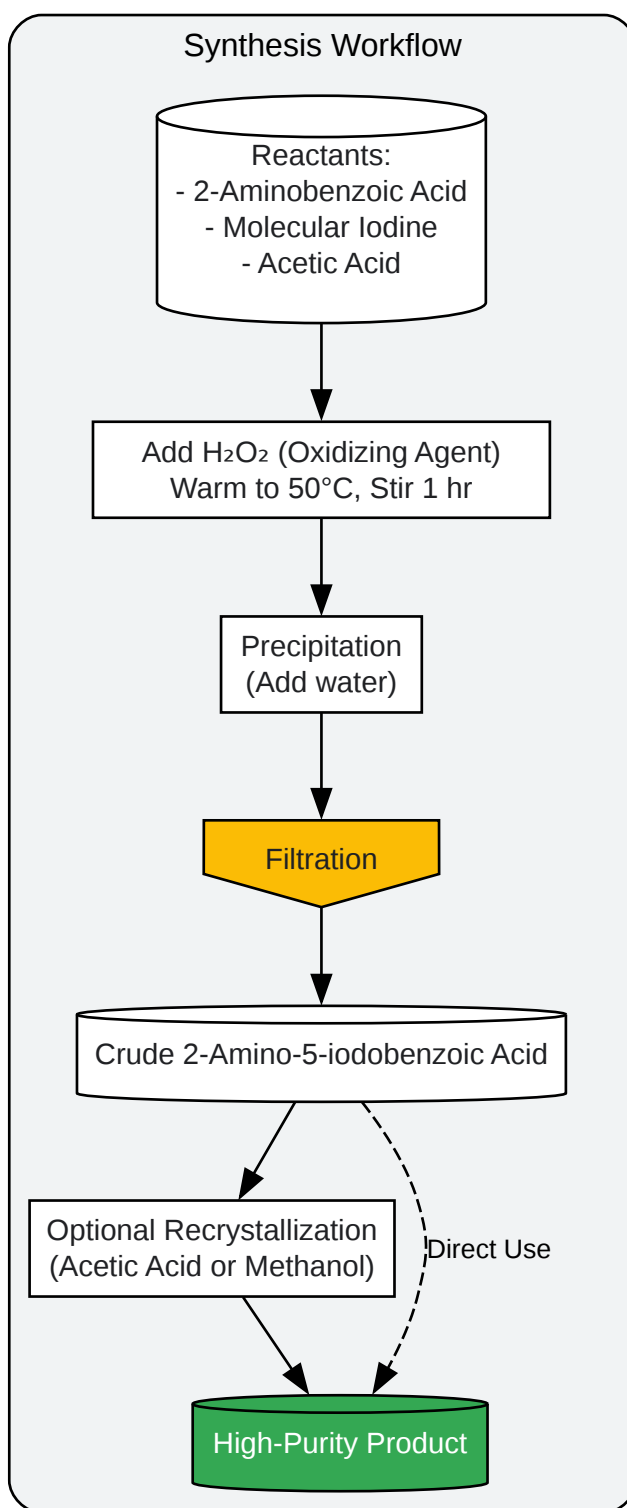
Visualized Workflows and Applications

The following diagrams illustrate key processes and concepts related to the use of **2-Amino-5-iodobenzoic acid**.



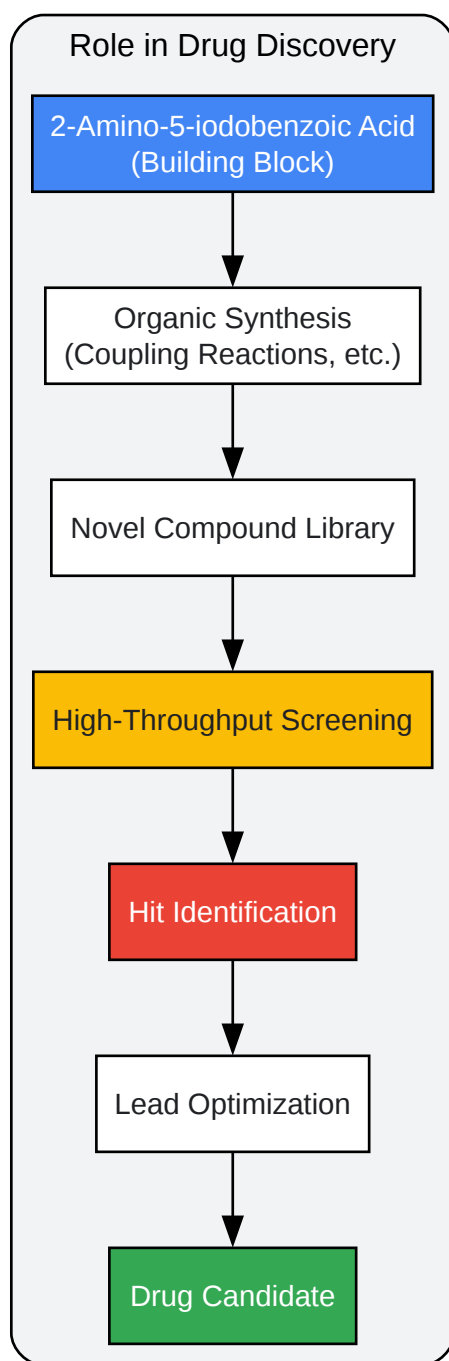
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Figure 1. General workflow for sourcing and quality control.



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Figure 2. Chemical synthesis of **2-Amino-5-iodobenzoic acid**.



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Figure 3. Role as a building block in drug discovery.

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